

Essential Safety and Handling Protocols for Orlandin

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Compound of Interest

Compound Name: Orlandin

Cat. No.: B1237627

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This document provides immediate safety, handling, and disposal guidance for **Orlandin**, a fungal metabolite. The following procedures are based on general laboratory safety protocols for handling chemical compounds of low to moderate toxicity.

Summary of Orlandin Data

While specific quantitative toxicity data for **Orlandin** is not readily available in public safety data sheets, its general chemical and physical properties are known. A key piece of literature describes **Orlandin** as a "nontoxic fungal metabolite with plant growth inhibiting properties"[1]. However, as with any chemical substance, it is crucial to follow standard laboratory safety procedures to minimize exposure.

Property	Value	Source
Molecular Formula	C22H18O8	PubChem[2]
Molecular Weight	410.4 g/mol	PubChem[2]
Description	A fungal metabolite from the class of 8,8'-bicoumarins.	PubChem[2]

Personal Protective Equipment (PPE) and Handling

Adherence to proper personal protective equipment protocols is the first line of defense against potential laboratory hazards. The following PPE is mandatory when handling **Orlandin**.

Standard Laboratory PPE:

- Lab Coat: A standard lab coat should be worn to protect against spills and contamination.[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Eye Protection: Safety glasses with side shields or chemical splash goggles are required to protect the eyes from dust or splashes.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Gloves: Disposable nitrile gloves are recommended for handling **Orlandin** to prevent skin contact.[\[3\]](#)[\[5\]](#) Gloves should be changed immediately if they become contaminated.

Experimental Protocol for Handling Orlandin

- Preparation: Before handling, ensure that the work area (e.g., a laboratory bench or a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and materials.
- Donning PPE: Put on a lab coat, safety glasses, and gloves before handling the compound.
[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Weighing and Transfer: If working with solid **Orlandin**, handle it in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particulates. Use a spatula for transfers.
- In Solution: When working with **Orlandin** in a solvent, conduct all operations in a chemical fume hood to minimize inhalation of vapors.
- Post-Handling: After handling, wipe down the work area with an appropriate solvent to remove any residual contamination.
- Doffing PPE: Remove gloves first, followed by the lab coat. Wash hands thoroughly with soap and water after completing the work.

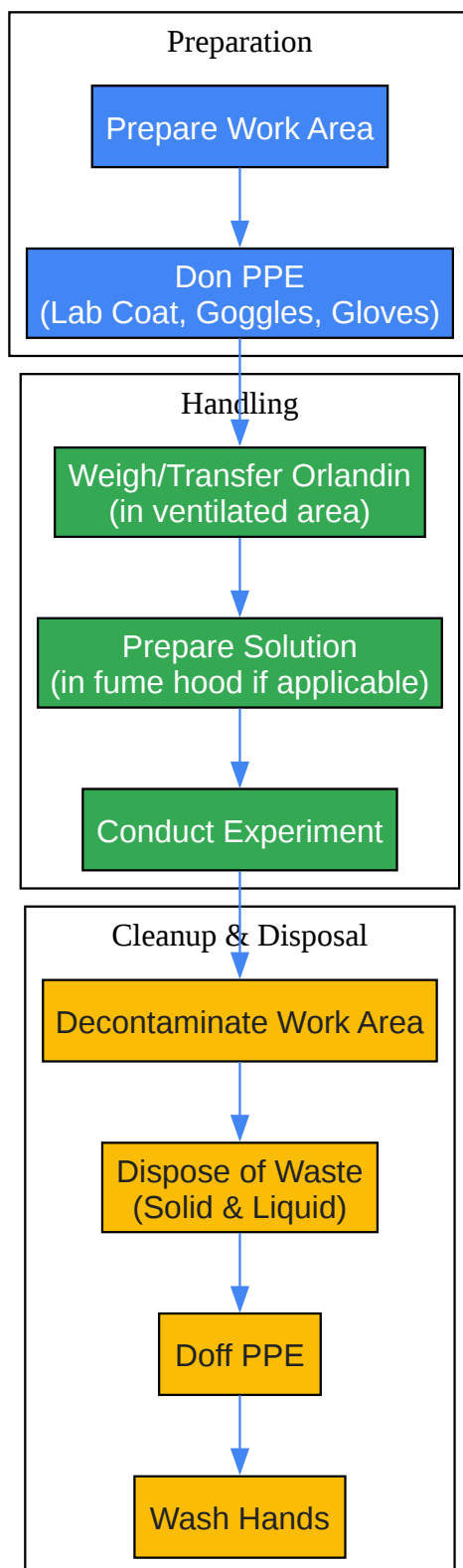
Disposal Plan

Proper disposal of chemical waste is critical for laboratory safety and environmental protection.

- Solid Waste: Dispose of solid **Orlandin** and any contaminated materials (e.g., weighing paper, contaminated gloves) in a designated chemical waste container.
- Liquid Waste: Dispose of solutions containing **Orlandin** in a designated solvent waste container. Do not pour chemical waste down the drain.
- Regulations: All waste disposal must be in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

Safe Handling Workflow for Orlandin

The following diagram illustrates the procedural steps for the safe handling of **Orlandin** in a laboratory setting.



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Caption: Workflow for the safe handling of **Orlandin**.

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References

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